

# An In-depth Technical Guide to Methallyl Acetate: Chemical Properties and Structure

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## Compound of Interest

Compound Name: *Methallyl acetate*

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## Abstract

**Methallyl acetate**, a colorless liquid with a characteristic fruity odor, is an important organic intermediate with applications spanning the fragrance, polymer, and pharmaceutical industries. This technical guide provides a comprehensive overview of the core chemical properties and structural features of **methallyl acetate**. It includes a detailed summary of its physicochemical and spectroscopic data, alongside established experimental protocols for its synthesis, purification, and characterization. This document is intended to serve as a valuable resource for researchers and professionals engaged in work involving this versatile ester.

## Chemical Structure and Identification

**Methallyl acetate**, systematically named 2-methylprop-2-enyl acetate, is an unsaturated ester. [1][2] The structure consists of a methallyl group (a methyl-substituted allyl group) attached to an acetate functional group.[3]

Molecular Formula: C<sub>6</sub>H<sub>10</sub>O<sub>2</sub>[1][3][4]

Canonical SMILES: CC(=C)COC(=O)C[5]

InChI Key: IVKYUXHYUAMPMT-UHFFFAOYSA-N[5]

CAS Registry Number: 820-71-3[1][2][3][4]

A 2D representation of the chemical structure of **methallyl acetate** is provided below.

Caption: 2D Chemical Structure of **Methallyl Acetate**.

## Physicochemical Properties

A summary of the key physicochemical properties of **methallyl acetate** is presented in the table below for easy reference.

Property	Value	Reference(s)
Molecular Weight	114.14 g/mol	[1][3][4]
Appearance	Colorless liquid	[4]
Boiling Point	122 °C at 760 mmHg	[6]
Density	0.906 g/cm <sup>3</sup>	[6]
Refractive Index	1.4110 - 1.4150	[4]
Flash Point	35 °C	[4]
Solubility	Soluble in organic solvents, insoluble in water.	[3]
LogP	1.4	[1]

## Spectroscopic Data

The structural elucidation of **methallyl acetate** is supported by various spectroscopic techniques. A compilation of available data is provided below.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H NMR Spectrum: While a full, detailed spectrum with coupling constants is not readily available in the cited literature, the expected proton environments are: a singlet for the acetate methyl protons, a singlet for the methylene protons adjacent to the ester oxygen, and signals for the vinyl protons and the vinyl methyl group.

<sup>13</sup>C NMR Spectrum: The carbon NMR spectrum provides key signals corresponding to the different carbon environments within the molecule.

Chemical Shift (ppm)	Assignment
~170	C=O (ester carbonyl)
~140	C=C (quaternary vinyl)
~114	C=C (methylene)
~68	O-CH <sub>2</sub>
~21	O=C-CH <sub>3</sub>
~19	C=C-CH <sub>3</sub>

Note: The chemical shifts are approximate and can vary depending on the solvent and experimental conditions.

## Infrared (IR) Spectroscopy

The IR spectrum of **methallyl acetate** exhibits characteristic absorption bands corresponding to its functional groups.

Wavenumber (cm <sup>-1</sup> )	Assignment
~3080	=C-H stretch
~2950	C-H stretch (sp <sup>3</sup> )
~1740	C=O stretch (ester)
~1650	C=C stretch
~1230	C-O stretch (ester)

## Mass Spectrometry (MS)

The mass spectrum of **methallyl acetate** would show a molecular ion peak (M<sup>+</sup>) at m/z = 114. Key fragmentation patterns would involve the loss of the acetyl group and rearrangements of

the methallyl cation.

## Experimental Protocols

### Synthesis of Methallyl Acetate

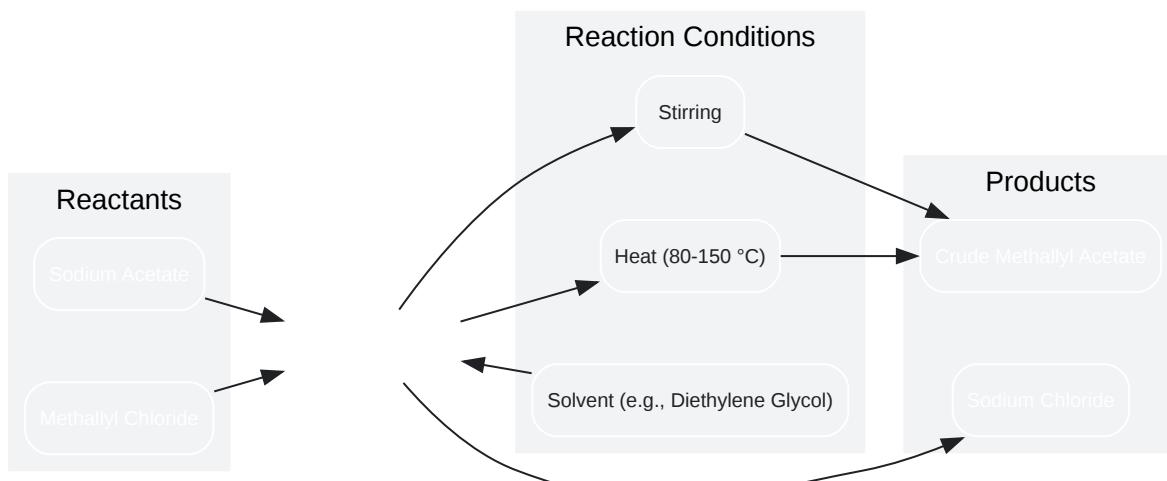
Two primary methods for the synthesis of **methallyl acetate** are well-documented: the reaction of methallyl chloride with sodium acetate and the Fischer esterification of methallyl alcohol with acetic acid.[\[7\]](#)

This method involves a nucleophilic substitution reaction.



Experimental Procedure: A detailed industrial-scale procedure is described in a patent, which can be adapted for laboratory synthesis.[\[8\]](#)

- In a reaction vessel equipped with a stirrer, condenser, and thermometer, charge methallyl chloride, sodium acetate, and a suitable solvent (e.g., diethylene glycol).[\[8\]](#)
- Add a catalytic amount of a phase transfer catalyst if necessary.
- Heat the reaction mixture to reflux (approximately 80-150 °C) with vigorous stirring.[\[8\]](#)
- Monitor the reaction progress using gas chromatography (GC) or thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture to remove the precipitated sodium chloride.
- The crude **methallyl acetate** can be purified by fractional distillation under reduced pressure.[\[8\]](#)



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Caption: Synthesis of **Methallyl Acetate** from Methallyl Chloride.

This is a classic acid-catalyzed esterification.[\[7\]](#)



Experimental Procedure:

- Combine methallyl alcohol and a slight excess of glacial acetic acid in a round-bottom flask.
- Carefully add a catalytic amount of a strong acid (e.g., concentrated sulfuric acid).
- Equip the flask with a reflux condenser and heat the mixture to reflux for several hours.
- After cooling, transfer the mixture to a separatory funnel and wash sequentially with water, a saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ ).
- Filter to remove the drying agent and purify the resulting **methallyl acetate** by distillation.

## Purification

Fractional distillation is the most common method for purifying **methallyl acetate**. For mixtures containing water, azeotropic distillation or pervaporation techniques may be employed.[9]

## Characterization

The identity and purity of synthesized **methallyl acetate** can be confirmed using the spectroscopic methods outlined in Section 3 (NMR, IR, MS) and chromatographic techniques such as Gas Chromatography (GC).

## Safety and Handling

**Methallyl acetate** is a flammable liquid and vapor.[1] It may cause skin and eye irritation.[3] Handle in a well-ventilated area, away from sources of ignition, and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

## Conclusion

This technical guide has provided a detailed overview of the chemical properties, structure, and relevant experimental protocols for **methallyl acetate**. The compiled data and methodologies offer a valuable resource for researchers and professionals, facilitating its effective use in various scientific and industrial applications.

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## References

- 1. 2-Methylallyl acetate | C6H10O2 | CID 69962 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Propen-1-ol, 2-methyl-, acetate [webbook.nist.gov]
- 3. Methallyl acetate synthesis - chemicalbook [chemicalbook.com]
- 4. Methallyl acetate | 820-71-3 [chemicalbook.com]
- 5. PubChemLite - Methallyl acetate (C6H10O2) [pubchemlite.lcsb.uni.lu]

- 6. bocsci.com [bocsci.com]
- 7. Methallyl acetate | 820-71-3 | Benchchem [benchchem.com]
- 8. SU1129200A1 - Process for preparing methallyl acetate - Google Patents [patents.google.com]
- 9. mdpi.com [mdpi.com]
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